

An In-depth Technical Guide to the Physical Properties of Butyl Hexanoate

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Compound of Interest

Compound Name: Butyl hexanoate

Cat. No.: B146156

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Introduction

Butyl hexanoate (CAS No. 626-82-4), an ester with the molecular formula $C_{10}H_{20}O_2$, is a colorless liquid recognized for its characteristic fruity, pineapple-like aroma.^[1] Beyond its prevalent use as a flavoring and fragrance agent, understanding its physical properties is crucial for its application in scientific research and pharmaceutical development, where it may serve as a solvent, a volatile marker, or a component in formulation studies. This technical guide provides a comprehensive overview of the core physical properties of **butyl hexanoate**, complete with detailed experimental protocols for their determination.

Core Physical Properties

A summary of the key physical properties of **butyl hexanoate** is presented in the table below. These values represent a synthesis of data from various reputable sources and provide a baseline for laboratory applications.

Property	Value	Units	Conditions
Molecular Weight	172.27	g/mol	
Appearance	Colorless liquid		
Odor	Fruity, pineapple-like		
Density	0.866	g/mL	at 25 °C
Boiling Point	208	°C	at 760 mmHg
61-62	°C	at 3 mmHg	
Melting Point	-64.3 to -68.4	°C	
Refractive Index	1.416	n _{20/D}	at 20 °C
Solubility in Water	33.39	mg/L	at 25 °C (estimated)
Vapor Pressure	0.413	mmHg	at 25 °C (estimated)
Flash Point	81	°C	Closed Cup

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the methodologies for measuring the key physical properties of **butyl hexanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Method: Thiele Tube

This method is suitable for small sample volumes.

Apparatus:

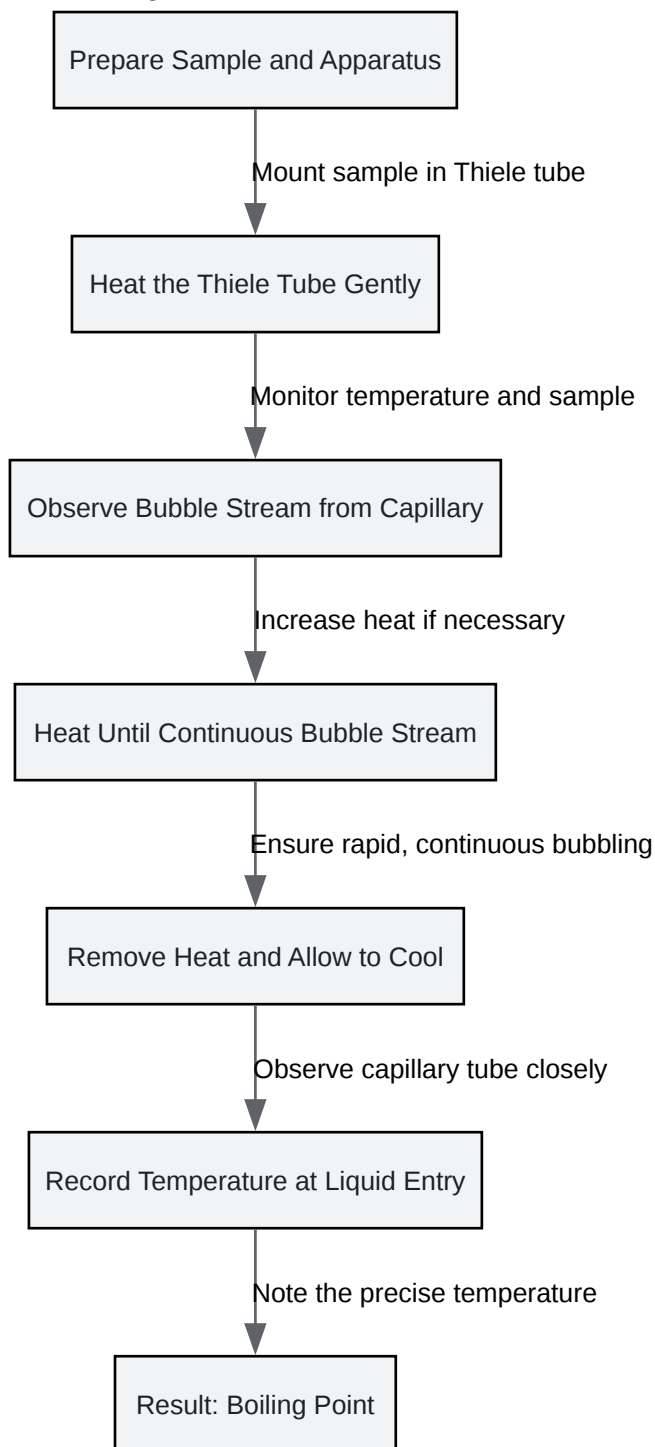
- Thiele tube

- Thermometer (-10 to 250 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or similar attachment
- Heating source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Attach the small test tube containing 0.5-1 mL of **butyl hexanoate** to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with the sealed end facing up, into the test tube containing the **butyl hexanoate**.
- Suspend the thermometer and attached test tube in a Thiele tube filled with mineral oil, ensuring the oil level is above the side arm to allow for proper convection.
- Gently heat the side arm of the Thiele tube.^[2] As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Boiling Point Determination Workflow

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References

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